

A Technical Guide to the Chemical Synthesis and Characterization of Eriodictyol Chalcone

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Compound of Interest

Compound Name: Eriodictyol chalcone

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Introduction

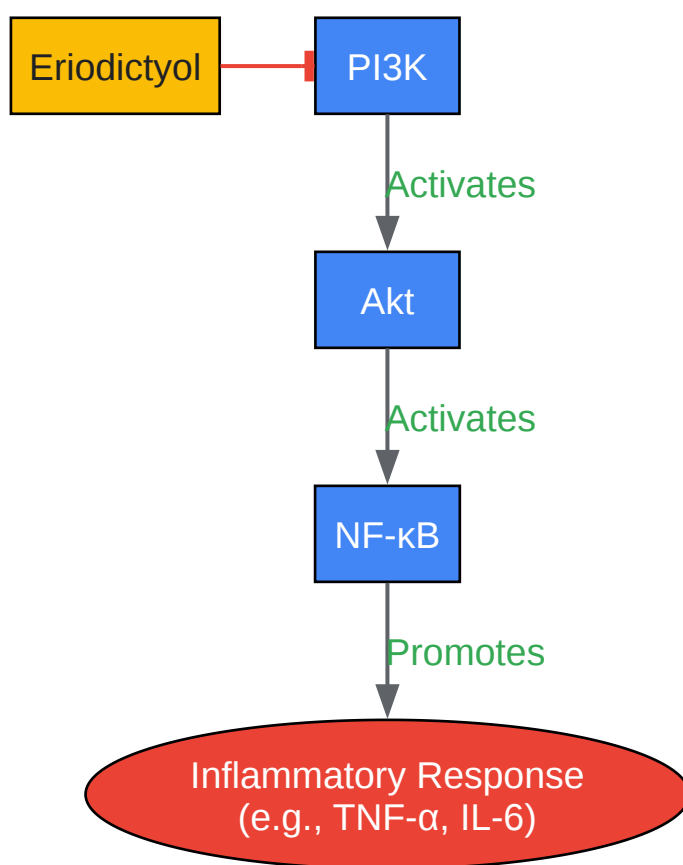
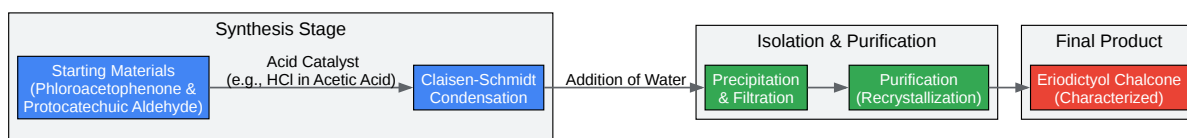
Eriodictyol chalcone, systematically named (E)-3-(3,4-dihydroxyphenyl)-1-(2,4,6-trihydroxyphenyl)prop-2-en-1-one, is a polyketide belonging to the chalconoid class of natural products.^[1] As an open-chain flavonoid, it serves as a crucial biosynthetic precursor to the flavanone eriodictyol, a compound known for its significant pharmacological properties. The core structure of **eriodictyol chalcone** consists of two aromatic rings linked by a three-carbon α,β -unsaturated carbonyl system, a scaffold responsible for the broad biological activities observed in many chalcone derivatives.^{[2][3][4][5]} This guide provides a comprehensive overview of the chemical synthesis and detailed spectroscopic characterization of **eriodictyol chalcone**, offering valuable protocols and data for researchers in medicinal chemistry and drug development.

Chemical Synthesis

The most prevalent and efficient method for synthesizing chalcones is the Claisen-Schmidt condensation.^{[6][7]} This reaction involves the base- or acid-catalyzed aldol condensation between an appropriate substituted acetophenone and a substituted benzaldehyde. For **eriodictyol chalcone**, the precursors are 2',4',6'-trihydroxyacetophenone (phloroacetophenone) and 3,4-dihydroxybenzaldehyde (protocatechuic aldehyde).^{[8][9]}

Synthesis Workflow

The synthesis process follows a logical progression from starting materials to the final, characterized product. This workflow involves the condensation reaction, followed by isolation and purification of the target compound.



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